

Application Notes and Protocols for (2-Quinolyl)methylamine hydrochloride

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Compound of Interest

Compound Name: (2-Quinolyl)methylamine hydrochloride

Cat. No.: B1320066

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and potential applications of **(2-Quinolyl)methylamine hydrochloride**. The information is compiled to ensure laboratory safety and to facilitate its use in research and development.

Chemical and Physical Properties

(2-Quinolyl)methylamine hydrochloride is a chemical compound with the molecular formula $C_{10}H_{11}ClN_2$. It is the hydrochloride salt of (2-Quinolyl)methylamine.

Property	Value
Molecular Formula	$C_{10}H_{11}ClN_2$
Molecular Weight	194.66 g/mol
CAS Number	861036-67-1
Appearance	Solid (form may vary)
Purity	≥97%

Safety and Handling Protocols

Strict adherence to safety protocols is essential when handling **(2-Quinolyl)methylamine hydrochloride** to minimize risks.

Hazard Identification

This compound is classified as a hazardous substance. Key hazards include:

- Skin Irritation: Causes skin irritation.
- Serious Eye Irritation: Causes serious eye irritation.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound.

PPE Item	Specification
Eye Protection	Chemical safety goggles or face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator may be required.

First Aid Measures

In case of exposure, follow these first-aid procedures immediately.

Exposure Route	First Aid Protocol
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. Get medical attention immediately if symptoms occur.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

Storage Protocols

Proper storage is crucial to maintain the integrity and stability of **(2-Quinolyl)methylamine hydrochloride**.

Storage Condition	Recommendation
Container	Keep containers tightly closed in a dry, cool, and well-ventilated place.
Incompatible Materials	Strong oxidizing agents, strong acids, and strong reducing agents.

Experimental Protocols

Detailed experimental protocols for the specific use of **(2-Quinolyl)methylamine hydrochloride** are not widely available in published literature, suggesting it is primarily used as a versatile building block in organic synthesis. The following is a generalized protocol for its potential use as a nucleophilic amine in a coupling reaction.

General Protocol: N-Alkylation or N-Arylation Reaction

This protocol outlines a general procedure for the reaction of **(2-Quinolyl)methylamine hydrochloride** with an electrophile (e.g., an alkyl halide or aryl halide).

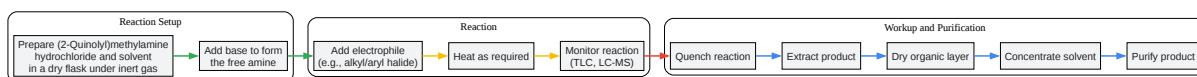
Materials:

- **(2-Quinolyl)methylamine hydrochloride**
- Alkyl halide or Aryl halide
- A suitable base (e.g., triethylamine, potassium carbonate)
- Anhydrous solvent (e.g., DMF, DMSO, acetonitrile)
- Inert gas atmosphere (e.g., nitrogen or argon)
- Standard laboratory glassware and magnetic stirrer

Procedure:

- To a dry reaction flask under an inert atmosphere, add **(2-Quinolyl)methylamine hydrochloride** and the chosen anhydrous solvent.
- Add the base to the suspension to deprotonate the amine hydrochloride, forming the free amine *in situ*.
- Stir the mixture at room temperature for a predetermined time to ensure complete deprotonation.
- Add the electrophilic reagent (alkyl or aryl halide) to the reaction mixture.
- The reaction may be heated to facilitate the reaction, depending on the reactivity of the electrophile.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, LC-MS).
- Upon completion, quench the reaction with water or an appropriate aqueous solution.

- Extract the product with a suitable organic solvent.
- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 , MgSO_4).
- Concentrate the solvent under reduced pressure.
- Purify the crude product using column chromatography, recrystallization, or distillation.



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Caption: Generalized workflow for a nucleophilic substitution reaction.

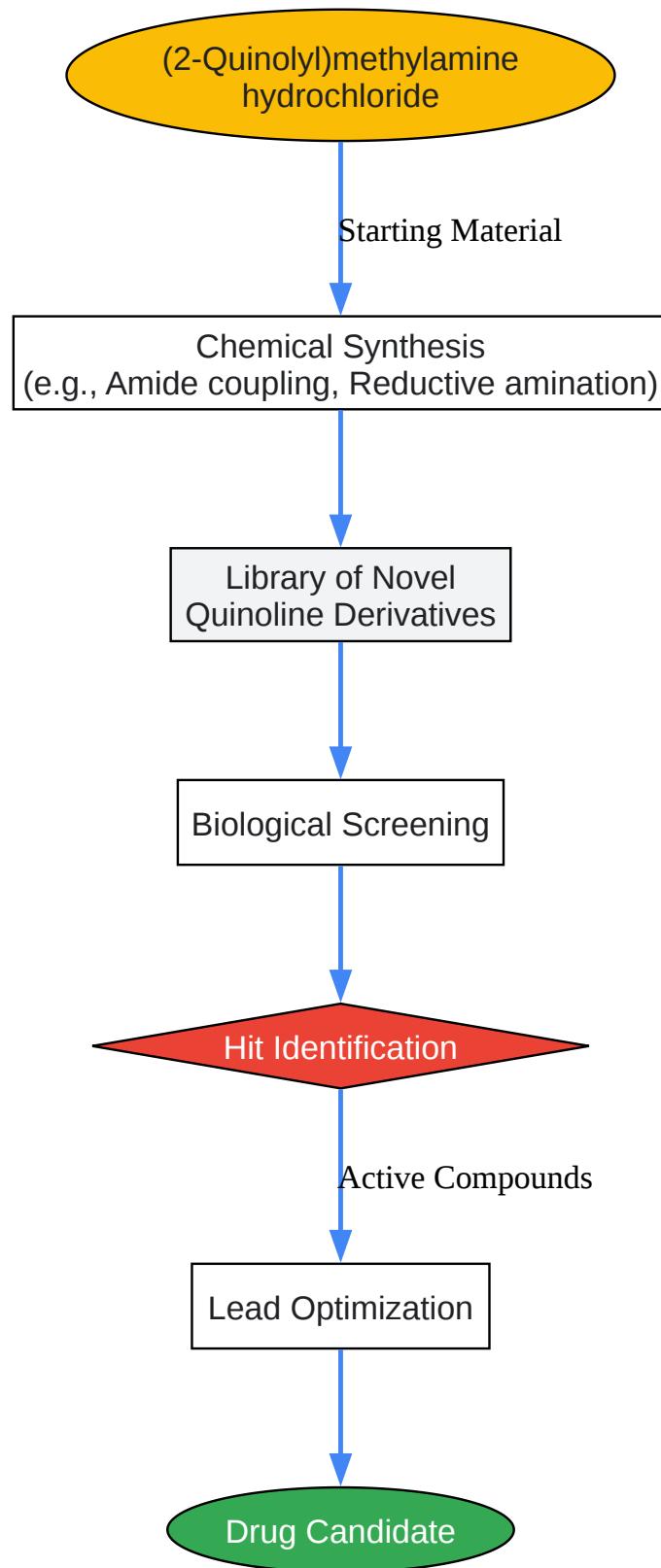
Potential Applications in Drug Development

While specific biological activities of **(2-Quinolyl)methylamine hydrochloride** are not extensively documented, the quinoline moiety is a well-known pharmacophore present in numerous approved drugs. Derivatives of quinoline have shown a wide range of biological activities, including:

- Antimalarial
- Anticancer
- Antibacterial
- Anti-inflammatory

Therefore, **(2-Quinolyl)methylamine hydrochloride** serves as a valuable starting material for the synthesis of novel quinoline-based compounds with potential therapeutic applications. The

primary amine group provides a reactive handle for further molecular elaboration and the generation of compound libraries for screening.



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Caption: Drug discovery pathway utilizing the target compound.

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